

An In-depth Technical Guide to the Physical Properties of 7-Octenoic Acid

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Compound of Interest

Compound Name: 7-Octenoic acid

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Introduction

7-Octenoic acid (CAS No: 18719-24-9), a medium-chain unsaturated fatty acid, is a molecule of growing interest in various scientific domains, including drug development and biochemical research.^[1] Its unique structural features, combining a terminal double bond with a carboxylic acid functional group, impart specific physical and chemical characteristics that are crucial for its handling, formulation, and biological activity. This technical guide provides a comprehensive overview of the core physical properties of **7-octenoic acid**, detailed experimental methodologies for their determination, and insights into its biological signaling pathways.

Core Physical Properties

The physical characteristics of **7-octenoic acid** are fundamental to its application in research and development. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₂	[2][3][4]
Molecular Weight	142.20 g/mol	[2][3][4][5]
Appearance	Colorless to light yellow liquid	[2]
Density	0.925 g/mL at 25 °C	[2][5][6]
Boiling Point	256.29 °C (estimate)	[2][6]
Melting Point	1.7 °C (estimate)	[2][6]
Solubility in Water	683.4 mg/L at 25 °C (estimated)	[7]
Refractive Index	n ₂₀ /D 1.442	[2][5][6]
pKa	4.77 ± 0.10 (Predicted)	[2]
Flash Point	>110 °C	[2][5][6]

Experimental Protocols for Property Determination

Accurate determination of physical properties is paramount for the consistent and reliable use of **7-octenoic acid** in experimental settings. The following sections detail the general methodologies employed to measure the key physical properties of fatty acids like **7-octenoic acid**.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a common and effective technique.

Procedure:

- A small amount of **7-octenoic acid** (approximately 0.5 mL) is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is then attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) so that the heat is distributed evenly.
- The Thiele tube is gently heated, and a stream of bubbles will be observed emerging from the capillary tube as the liquid's vapor pressure increases.
- Heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Melting Point Determination (Capillary Method)

While **7-octenoic acid** is a liquid at room temperature, its melting point can be determined by first freezing the sample.

Procedure:

- A small amount of liquid **7-octenoic acid** is drawn into a capillary tube.
- The capillary tube is then cooled, for instance, by placing it in an ice bath, to solidify the sample.
- The capillary tube is attached to a thermometer and placed in a melting point apparatus or a Thiele tube.
- The apparatus is heated slowly and evenly.
- The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point.

Density Measurement (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a specific volume, is commonly used for accurate density measurements of liquids.

Procedure:

- A clean and dry pycnometer is weighed empty (m_1).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The volume of the pycnometer (V) can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried, and then filled with **7-octenoic acid** at the same temperature and weighed (m_3).
- The density of **7-octenoic acid** is calculated using the formula: $\text{Density} = (m_3 - m_1) / V$.

Solubility Determination

The solubility of **7-octenoic acid** in water can be determined by preparing a saturated solution and measuring the concentration of the dissolved acid.

Procedure:

- An excess amount of **7-octenoic acid** is added to a known volume of distilled water in a sealed container.
- The mixture is agitated at a constant temperature for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
- The solution is then filtered or centrifuged to remove any undissolved acid.
- A known volume of the clear, saturated solution is taken, and the concentration of **7-octenoic acid** is determined using a suitable analytical method, such as titration with a standardized base or a chromatographic technique like Gas Chromatography-Mass Spectrometry (GC-MS).

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure of **7-octenoic acid**.

- ^1H NMR: The spectrum will show characteristic peaks for the vinyl protons of the terminal double bond, the methylene protons adjacent to the double bond and the carboxylic acid, and the other methylene protons in the alkyl chain. The carboxylic acid proton will appear as a broad singlet at a downfield chemical shift.
- ^{13}C NMR: The spectrum will display distinct signals for the carbonyl carbon of the carboxylic acid, the two sp^2 carbons of the double bond, and the sp^3 carbons of the methylene groups.

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.

- A broad absorption band in the region of $2500\text{--}3300\text{ cm}^{-1}$ is characteristic of the O-H stretching vibration of the carboxylic acid.
- A strong, sharp peak around 1710 cm^{-1} corresponds to the C=O stretching vibration of the carbonyl group.
- A peak around 1640 cm^{-1} is indicative of the C=C stretching of the terminal alkene.

Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

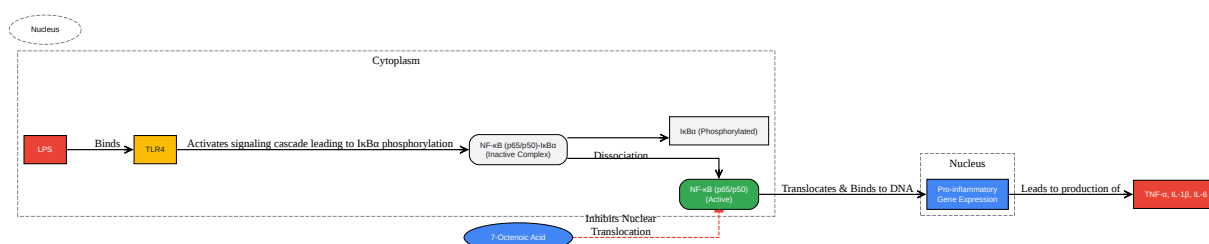
- The molecular ion peak (M^+) corresponding to the molecular weight of **7-octenoic acid** (142.20 g/mol) will be observed.
- Characteristic fragment ions resulting from the loss of specific groups (e.g., COOH , alkyl fragments) will also be present, aiding in structural elucidation.

Biological Signaling Pathways of 7-Octenoic Acid

Recent research has begun to elucidate the biological activities of **7-octenoic acid**, particularly its role in modulating inflammatory, oxidative stress, and apoptotic pathways. Studies have shown that **7-octenoic acid**, derived from *Moringa oleifera*, can significantly downregulate the

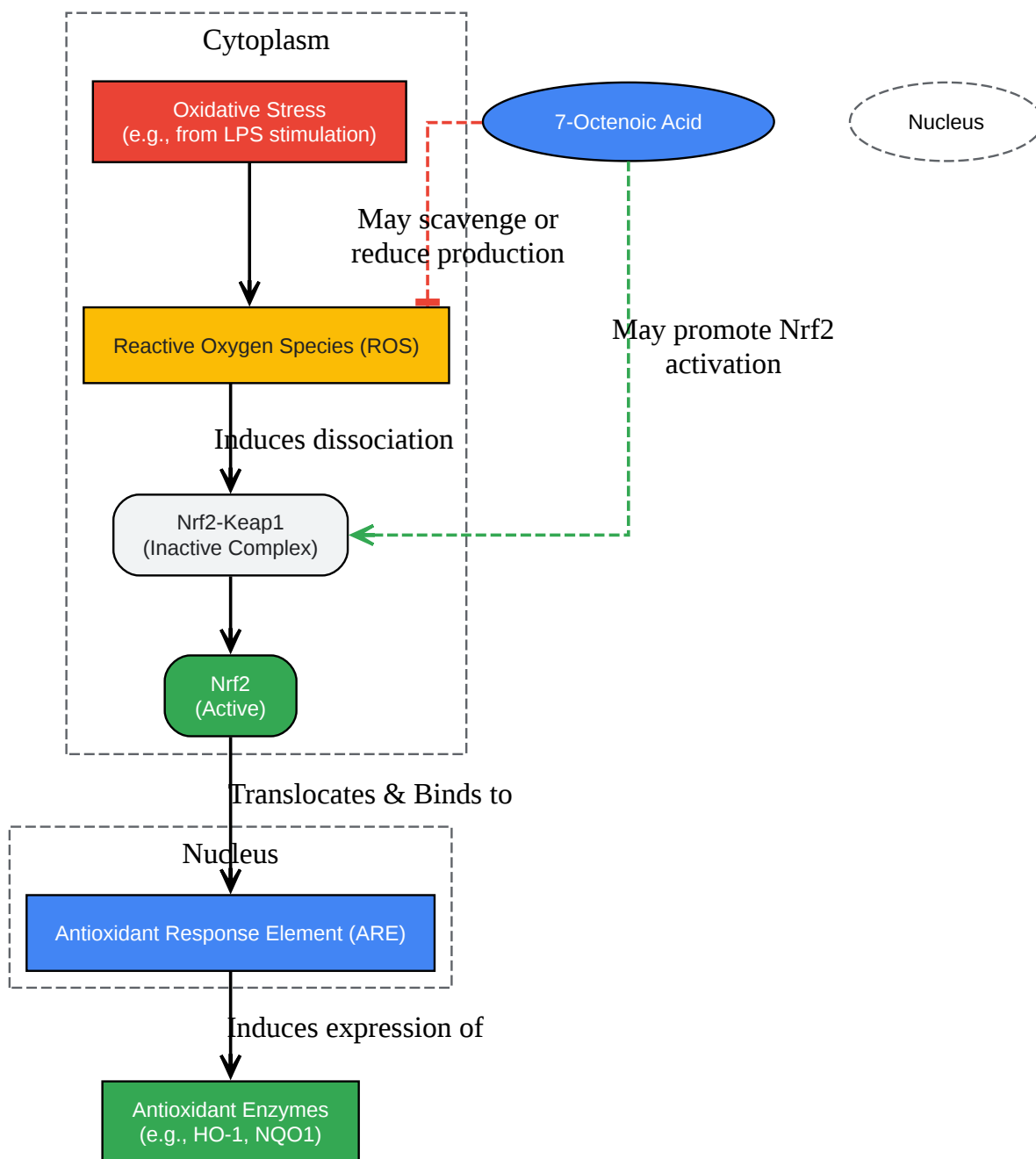
production of pro-inflammatory cytokines and inhibit the nuclear translocation of NF- κ B p65, a key transcription factor in the inflammatory signaling cascade.[5]

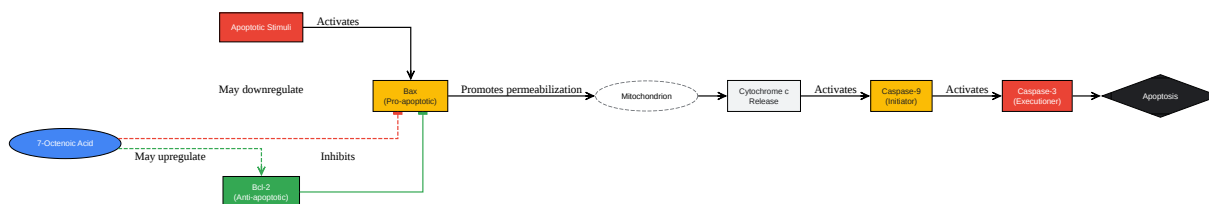
Below are diagrams representing the key signaling pathways influenced by **7-Octenoic acid**.



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Caption: Anti-inflammatory signaling pathway of **7-Octenoic acid**.





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